

Massoniresinol: A Phytochemical Standard for Analytical and Biological Investigations

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Compound of Interest		
Compound Name:	Massoniresinol	
Cat. No.:	B562016	Get Quote

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Massoniresinol is a lignan found in various plant species, including Dolomiaea souliei, Abies spectabilis, Pinus massoniana, Tamarix nilotica, and Illicium burmanicum.[1][2] As a distinct chemical entity, **Massoniresinol** serves as a valuable standard for phytochemical analysis, enabling the accurate quantification and identification of this compound in complex plant matrices. This document provides detailed protocols for the extraction, quantification, and biological evaluation of **Massoniresinol**, alongside a summary of its potential biological activities based on related compounds.

Chemical Profile:



Property	Value
IUPAC Name	(2R,3S,4R)-2-(4-hydroxy-3-methoxyphenyl)-4- [(4-hydroxy-3-methoxyphenyl)methyl]-3- (hydroxymethyl)tetrahydrofuran-3,4-diol
Molecular Formula	C20H24O8
Molecular Weight	392.4 g/mol
CAS Number	96087-10-4

Quantitative Data Summary

Currently, there is a limited amount of publicly available quantitative data on the specific concentration of **Massoniresinol** in various plant materials. However, its presence has been confirmed in several species, making it a target for phytochemical analysis. The following table is intended to be populated as more research becomes available.

Table 1: Reported Concentrations of Massoniresinol in Plant Materials



Plant Species	Plant Part	Extraction Method	Analytical Method	Concentrati on (mg/g dry weight)	Reference
Dolomiaea souliei	Roots	Not specified	Not specified	Presence confirmed	Inferred from phytochemica
Abies spectabilis	Wood	Methanol Extraction	LC-DAD-ESI- MS/MS	Presence of lignans confirmed	[3]
Pinus massoniana	Needles	Not specified	Not specified	To be determined	
Tamarix nilotica	Aerial Parts	Aqueous- Ethanol	HPLC- HRESI- QTOF-MS- MS	Presence of polyphenols confirmed	[4]
Illicium burmanicum	Herbs	Not specified	Not specified	Presence confirmed	[5]

Experimental Protocols Extraction of Massoniresinol from Plant Material

This protocol provides a general method for the extraction of lignans, including **Massoniresinol**, from dried plant material. Optimization may be required depending on the specific plant matrix.

Materials:

- Dried and powdered plant material
- 80% Methanol (HPLC grade)
- Ultrasonic bath
- Centrifuge

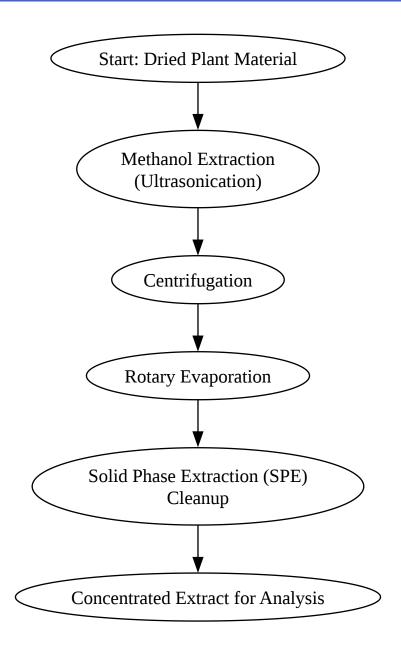


- Rotary evaporator
- Solid Phase Extraction (SPE) cartridges (C18)

Procedure:

- Weigh 1 gram of the dried, powdered plant material into a centrifuge tube.
- Add 20 mL of 80% methanol to the tube.
- Vortex the mixture for 1 minute to ensure thorough wetting of the plant material.
- Place the tube in an ultrasonic bath for 30 minutes at room temperature.
- Centrifuge the mixture at 4000 rpm for 15 minutes.
- Carefully decant the supernatant into a round-bottom flask.
- Repeat the extraction process (steps 2-6) twice more with the plant residue.
- Combine all supernatants and concentrate the extract under reduced pressure using a rotary evaporator at 40°C until the methanol is removed.
- Redissolve the aqueous residue in 10 mL of deionized water.
- SPE Cleanup:
 - Condition a C18 SPE cartridge with 5 mL of methanol followed by 5 mL of deionized water.
 - Load the aqueous extract onto the cartridge.
 - Wash the cartridge with 10 mL of deionized water to remove polar impurities.
 - Elute the lignan fraction with 10 mL of methanol.
- Evaporate the methanol eluate to dryness under a stream of nitrogen.
- Reconstitute the dried extract in a known volume of mobile phase for HPLC or LC-MS/MS analysis.





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Caption: General workflow for the quantification of Massoniresinol using HPLC-UV.

Biological Activity and Potential Signaling Pathways

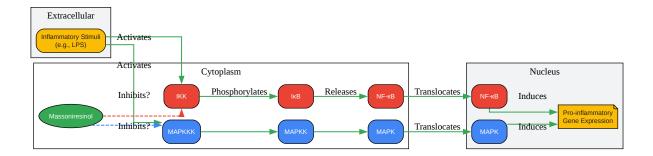
Direct studies on the biological activities of **Massoniresinol** are limited. However, based on the activities of structurally related lignans such as Matairesinol and Pinoresinol, **Massoniresinol** is predicted to possess anti-inflammatory, antioxidant, and potentially anticancer properties.

Potential Anti-Inflammatory and Antioxidant Activity



Related lignans have been shown to exert anti-inflammatory effects by inhibiting key signaling pathways, including the Nuclear Factor-kappa B (NF-kB) and Mitogen-Activated Protein Kinase (MAPK) pathways. These pathways are central to the inflammatory response, and their inhibition leads to a reduction in the production of pro-inflammatory mediators.

Potential Signaling Pathway Inhibition by Massoniresinol



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Caption: Postulated inhibitory effects of **Massoniresinol** on the NF-kB and MAPK signaling pathways.

Protocols for Biological Assays

Materials:

- Massoniresinol standard
- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol
- 96-well microplate reader



Procedure:

- Prepare a 0.1 mM solution of DPPH in methanol.
- Prepare a series of concentrations of Massoniresinol in methanol.
- In a 96-well plate, add 100 μL of each Massoniresinol concentration to triplicate wells.
- Add 100 μL of the DPPH solution to each well.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance at 517 nm.
- Calculate the percentage of radical scavenging activity using the formula: % Inhibition = [
 (A_control A_sample) / A_control] * 100 where A_control is the absorbance of the DPPH
 solution without the sample, and A_sample is the absorbance of the DPPH solution with the
 sample.
- Determine the IC₅₀ value (the concentration of Massoniresinol required to scavenge 50% of the DPPH radicals).

Materials:

- Cancer cell line of interest (e.g., MCF-7, HeLa)
- Massoniresinol standard
- Cell culture medium (e.g., DMEM) with 10% Fetal Bovine Serum (FBS)
- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT)
- Dimethyl sulfoxide (DMSO)
- 96-well cell culture plates

Procedure:



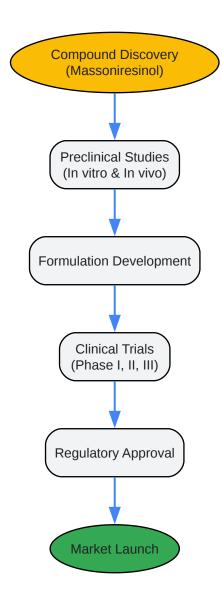
- Seed the cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Prepare a series of concentrations of **Massoniresinol** in the cell culture medium.
- Replace the medium in the wells with the medium containing different concentrations of Massoniresinol and incubate for 24, 48, or 72 hours.
- After the incubation period, add 20 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours.
- \bullet Remove the medium and add 150 μL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability using the formula: % Viability = (A_sample / A_control) * 100 where A_sample is the absorbance of the cells treated with
 Massoniresinol, and A_control is the absorbance of the untreated cells.
- Determine the IC₅₀ value (the concentration of **Massoniresinol** that inhibits 50% of cell growth).

Application in Drug Development

As a purified phytochemical standard, **Massoniresinol** is crucial for the standardization of herbal extracts and the development of new therapeutic agents. Its potential anti-inflammatory and antioxidant properties make it a candidate for further investigation in the context of chronic inflammatory diseases and conditions associated with oxidative stress.

Drug Development Workflow





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Caption: A simplified workflow for the development of a new drug, where **Massoniresinol** could be a starting point.

Conclusion

Massoniresinol is a valuable phytochemical standard for the quality control of herbal products and a promising lead compound for drug discovery. The protocols provided herein offer a starting point for researchers to extract, quantify, and evaluate the biological activities of this lignan. Further research is warranted to fully elucidate its quantitative distribution in the plant kingdom and to confirm its therapeutic potential.



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